

# bimiralisib tumor response assessment RECIST criteria

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## Compound Focus: Bimiralisib

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## Bimiralisib Efficacy Data from Clinical Trials

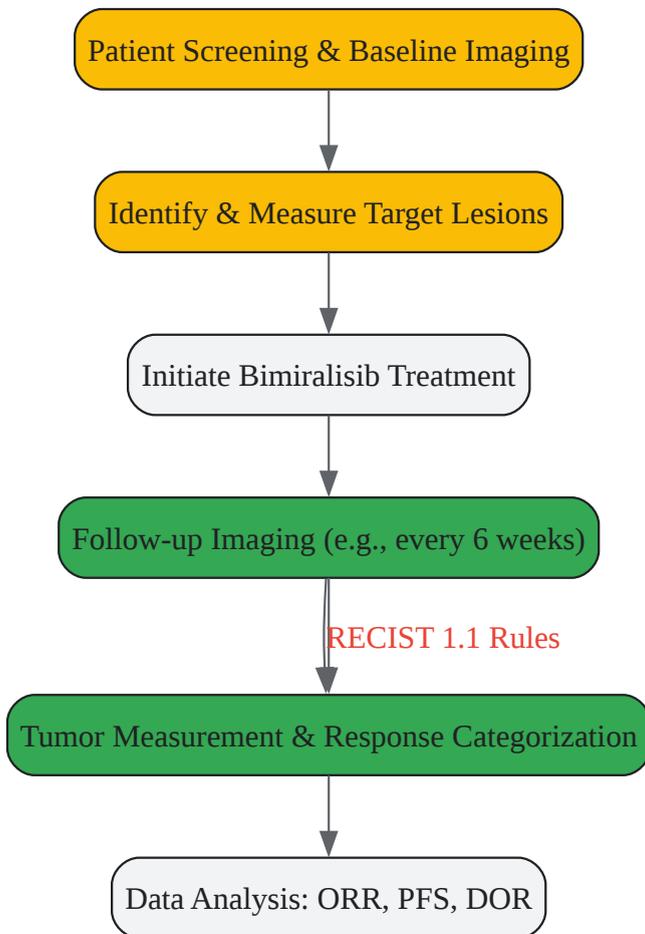
Cancer Type	Trial Phase	Prior Therapies (Median)	Dosing Schedule	RECIST Version	Objective Response Rate (ORR)	Median Progression-Free Survival (PFS)	Key Findings
NOTCH1-mutant HNSCC [1]	Phase II	Chemotherapy & Immunotherapy	140 mg, 2 days/week [1]	RECIST 1.1 [1]	17% (1 of 6 evaluable pts)	5 months (all 8 pts) [1]	One confirmed partial response (49% reduction); prolonged stable disease observed [1]
Relapsed/Refractory Lymphoma [2]	Phase I/II	5 lines [2]	60 mg or 80 mg, daily [2]	Revised Cheson Criteria [2]	14% (7 of 50 pts) [2]	Not specified [2]	Modest efficacy with significant toxicity in heavily pretreated population [2]
Advanced Solid Tumors [3] [4]	Phase I	Not specified	Multiple Schedules	RECIST 1.1	One Partial Response [3] [4]	Not primary endpoint	Partial response in a HNSCC patient with a NOTCH1 mutation; established

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							recommended Phase II dose [3] [4]
<b>Mycosis Fungoides (Topical)</b> [5]	Proof-of-Concept	Topical therapies	2% gel, daily	CAILS*	0% (0 of 9 pts)	Not applicable	No clinical efficacy despite achieving meaningful cutaneous drug levels [5]

\*CAILS (Composite Assessment of Index Lesion Severity) is a disease-specific assessment tool for cutaneous T-cell lymphoma, not RECIST [5].

## Experimental Protocols for RECIST Assessment

The methodology for assessing tumor response with RECIST in **bimiralisib** trials followed a structured workflow.



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The key methodological steps include:

- **Patient Selection:** Trials enrolled patients with advanced, treatment-refractory cancers. Specific studies, like the one in HNSCC, required the presence of a **NOTCH1 loss-of-function mutation** confirmed by clinical sequencing [1].
- **Baseline Tumor Assessment:** At the start of the study, baseline imaging (primarily **CT scans**) was performed. Following RECIST 1.1 guidelines [6] [7]:
  - **Target Lesions:** Up to 5 representative lesions in total (maximum of 2 per organ) were selected and measured. The sum of their longest diameters was calculated as the baseline sum [6].
  - **Non-Target Lesions:** All other lesions were identified and followed qualitatively for presence or absence [6].
- **Treatment and Follow-up Imaging:** Patients received **bimiralisib** on the protocol-defined schedule. Tumor assessments via CT imaging were repeated at regular intervals, typically **every 6 weeks** [1].
- **Response Evaluation per RECIST 1.1:** Tumor measurements from follow-up scans were compared to baseline and categorized as follows [6]:
  - **Complete Response (CR):** Disappearance of all target and non-target lesions.
  - **Partial Response (PR):** At least a **30% decrease** in the sum of diameters of target lesions, with no progression in non-target lesions.
  - **Stable Disease (SD):** Neither sufficient shrinkage to qualify for PR nor sufficient increase to qualify for progressive disease.
  - **Progressive Disease (PD):** At least a **20% increase** in the sum of diameters of target lesions, or the appearance of one or more new lesions.

- **Biomarker Correlative Studies:** Some trials incorporated exploratory biomarker analyses, such as assessing **circulating tumor DNA (ctDNA)** for NOTCH1 mutations and performing immunohistochemistry on tumor samples to measure cleaved NOTCH1 protein levels, to validate the molecular target [1].

## Key Insights on RECIST and Bimiralisib

- **RECIST is a Gold Standard but Has Limitations:** RECIST 1.1 is the established standard for objective response assessment in solid tumor trials [7]. However, for newer targeted therapies, changes in tumor size alone may not fully capture clinical benefit, as these drugs can cause tumor necrosis without immediate shrinkage [7].
- **Intermittent Dosing Improved Tolerability:** The Phase I solid tumor trial found that intermittent dosing schedules (e.g., **bimiralisib** taken 2 consecutive days per week) resulted in **fewer high-grade adverse events** like hyperglycemia, while maintaining drug exposure, making this schedule preferable for further development [3] [4].
- **Context of Use is Critical:** The modest ORR of **bimiralisib** must be interpreted in the context of **heavily pre-treated, refractory patient populations**. In these settings, achieving stable disease or a limited partial response can be meaningful, as reflected in the median PFS of 5 months for HNSCC patients [1].

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